

6-Hydroxybentazon chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Hydroxybentazon

Cat. No.: B030596

[Get Quote](#)

6-Hydroxybentazon: A Technical Guide

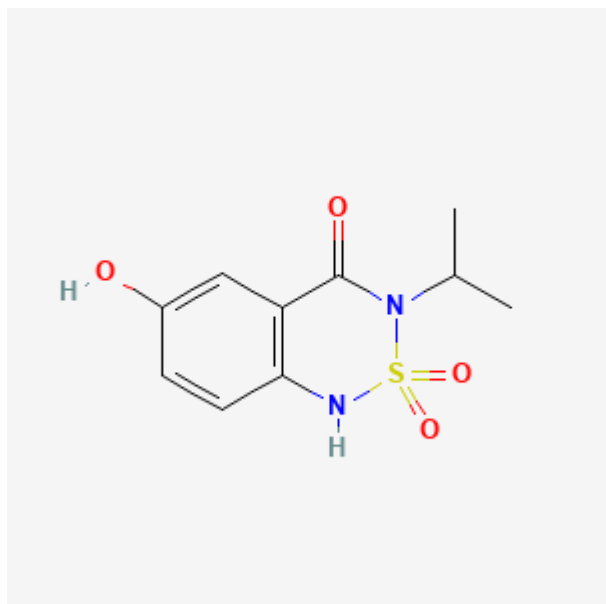
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and metabolic pathways of **6-Hydroxybentazon**. The information is intended to support research, scientific analysis, and drug development activities related to this compound.

Chemical Structure and Properties

6-Hydroxybentazon is a metabolite of the herbicide Bentazon.^[1] Its chemical structure is characterized by a benzothiadiazinone dioxide core with a hydroxyl group at the 6th position of the benzene ring and an isopropyl group attached to the nitrogen at the 3rd position.

Chemical Structure:

Table 1: Chemical Identifiers and Properties of **6-Hydroxybentazon**

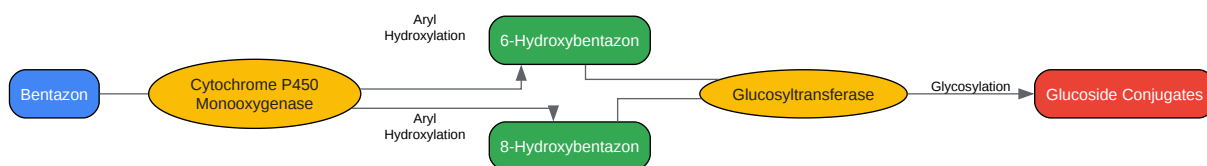
Property	Value	Source
IUPAC Name	6-hydroxy-3-(1-methylethyl)-1H-2,1,3-benzothiadiazin-4(3H)-one 2,2-dioxide	PubChem
CAS Number	60374-42-7	United States Biological[1]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄ S	United States Biological[1]
Molecular Weight	256.28 g/mol	United States Biological[1]
Melting Point	169-171 °C	MyBioSource[2]
Boiling Point	477.6 °C at 760 mmHg	Guidechem[3]
Physical Description	Yellow Solid	United States Biological[1]
SMILES	CC(C)N1C(=O)C2=C(NS1(=O)=O)C=C(C=C2)O	

Table 2: Solubility of **6-Hydroxybentazon**

Solvent	Solubility	Source
DMSO	Soluble	MyBioSource[2]
Methanol	Soluble	MyBioSource[2]

Metabolic Pathway of Bentazon to 6-Hydroxybentazon

Bentazon is metabolized in plants and soil primarily through hydroxylation of the aromatic ring, leading to the formation of **6-Hydroxybentazon** and 8-Hydroxybentazon.[4] This metabolic transformation is a key detoxification pathway. In some organisms, this hydroxylation is catalyzed by cytochrome P450 monooxygenases. The resulting hydroxylated metabolites can be further conjugated with glucose.



[Click to download full resolution via product page](#)

Metabolic pathway of Bentazon to **6-Hydroxybentazon**.

Experimental Protocols

Analysis of 6-Hydroxybentazon in Soil Samples by High-Performance Liquid Chromatography (HPLC)

This protocol is adapted from a method for the analysis of Bentazon and its metabolites in soil. [4]

1. Sample Preparation:

- Extraction:

- Weigh 50 g of soil into a centrifuge tube.
- Add 100 mL of a mixture of acetonitrile and water (80:20, v/v).
- Shake vigorously for 1 hour.
- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant.
- Repeat the extraction of the soil pellet with another 50 mL of the acetonitrile/water mixture.
- Combine the supernatants.
- Clean-up (Solid Phase Extraction - SPE):
 - Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water.
 - Load the combined supernatant onto the SPE cartridge.
 - Wash the cartridge with 5 mL of deionized water.
 - Elute the analytes with 5 mL of methanol.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of the mobile phase for HPLC analysis.

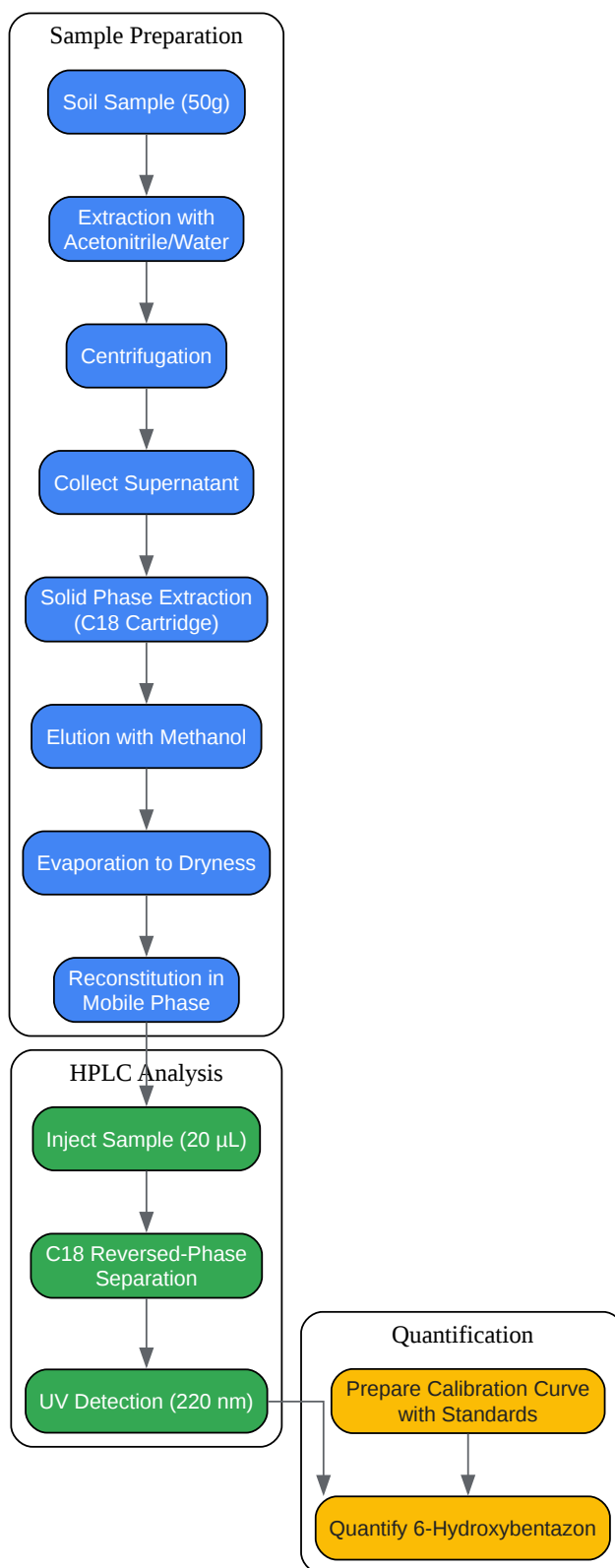
2. HPLC Conditions:

- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
 - Start with 20% acetonitrile, increasing to 80% over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.

- Detector: UV detector at 220 nm.

3. Quantification:

- Prepare a series of standard solutions of **6-Hydroxybentazon** in the mobile phase.
- Inject the standards to create a calibration curve.
- Quantify the amount of **6-Hydroxybentazon** in the sample by comparing its peak area to the calibration curve.

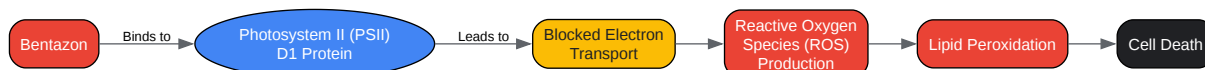


[Click to download full resolution via product page](#)

Workflow for the analysis of **6-Hydroxybentazon** in soil.

Signaling Pathways and Mechanism of Action

As a metabolite of Bentazon, the primary mechanism of action of the parent compound is relevant. Bentazon is a post-emergence herbicide that acts by inhibiting photosynthesis at photosystem II (PSII) in susceptible plants. It binds to the D1 protein of the PSII complex, blocking electron transport and leading to the production of reactive oxygen species, which cause lipid peroxidation and ultimately cell death. While **6-Hydroxybentazon** is a product of detoxification, its own biological activity and potential signaling pathway interactions are areas for further research.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. usbio.net [usbio.net]
- 2. mybiosource.com [mybiosource.com]
- 3. Page loading... [guidechem.com]
- 4. ars.usda.gov [ars.usda.gov]
- To cite this document: BenchChem. [6-Hydroxybentazon chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b030596#6-hydroxybentazon-chemical-structure-and-properties\]](https://www.benchchem.com/product/b030596#6-hydroxybentazon-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com